

Technical Support Center: Colistin Stability & Handling Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Sodium Colistin B-d7 Methanesulfonate*
Cat. No.: *B1155113*

[Get Quote](#)

Department: Antimicrobial Susceptibility Testing (AST) Support Subject: Troubleshooting Stability & Potency Issues with Colistin (Polymyxin E) Last Updated: February 18, 2026

Executive Summary: The "Sticky" Molecule Problem

Colistin (Polymyxin E) is a cationic, amphiphilic polypeptide. Its structural nature presents two critical challenges in the laboratory:

- **Adsorption:** It carries a net positive charge, causing it to bind avidly to negatively charged surfaces (like polystyrene), leading to significant drug loss and falsely high MICs.
- **Instability:** It is unstable in alkaline pH and dilute solutions, leading to rapid degradation.

This guide provides the protocols required to stabilize your stock solutions and ensure reproducible MIC data.

Diagnostic & Troubleshooting (Q&A)

Issue 1: "My MIC values are consistently higher than the QC range or variable between runs."

Diagnosis: Drug Loss via Adsorption. If you are using standard polystyrene (PS) 96-well plates or tubes for serial dilutions, you are likely losing 50–90% of your active drug to the plastic walls before the bacteria even encounter it.

- The Mechanism: Polystyrene surfaces often carry a net negative charge (especially if tissue-culture treated). Colistin (positively charged) binds electrostatically to the plastic.
- The Fix:
 - Labware: Switch immediately to Low-Protein-Binding Polypropylene (PP) plates and tubes. PP has a neutral surface chemistry that minimizes binding.
 - Glassware: While better than PS, glass has a high binding capacity (though weak binding strength). Avoid glass for low-concentration dilutions (<10 µg/mL).

Issue 2: "My stock solution lost potency after a week at 4°C."

Diagnosis: Hydrolysis due to Incorrect Solvent or pH. Colistin is unstable in buffers with pH > 7.0 (like PBS) and in dilute concentrations.

- The Mechanism: In aqueous solutions above pH 7.5, Colistin base precipitates and hydrolyzes. Phosphate buffers (PBS) can accelerate this degradation at physiological temperatures.
- The Fix:
 - Solvent: Always prepare primary stock solutions in sterile distilled water or Milli-Q water. Do not use PBS or Saline for the master stock.
 - Concentration: Keep stock concentrations high (≥ 10 mg/mL). Dilute solutions degrade faster.
 - Storage: Store aliquots at -20°C or -70°C.

Issue 3: "I see 'skipped wells' (growth-no growth-growth) in my broth microdilution."

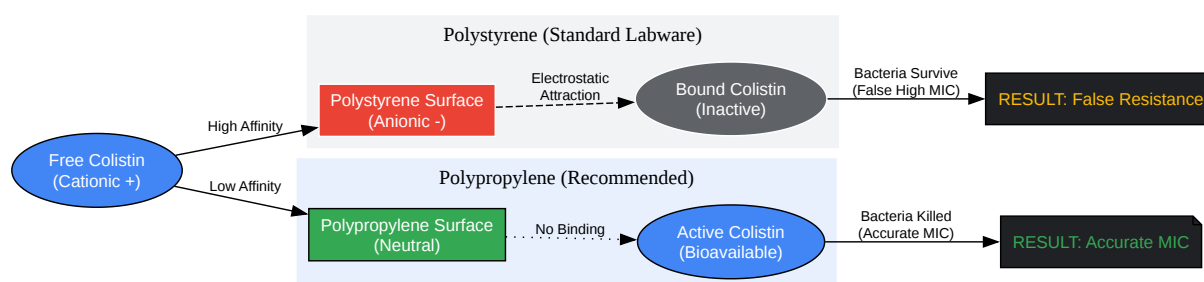
Diagnosis: Heteroresistance. This is a biological phenomenon, not necessarily a stability error. Colistin heteroresistance is common in Enterobacterales and Acinetobacter spp.

- The Mechanism: Sub-populations of resistant bacteria survive in wells with intermediate drug concentrations, growing after the susceptible population is killed.
- The Fix:
 - Do not ignore the skip. Retest using Colistin Agar Test (CAT) or Agar Dilution, which are more robust against heteroresistance than Broth Microdilution (BMD) because the agar matrix stabilizes the local drug concentration.

Visualizing the Problem

Figure 1: The Adsorption Trap (Mechanism of Error)

This diagram illustrates why Polystyrene labware leads to false resistance (High MICs).



[Click to download full resolution via product page](#)

Caption: Figure 1. Mechanism of Colistin loss. Positively charged Colistin binds to negatively charged Polystyrene, reducing the effective concentration and causing artificially high MICs.

Standardized Protocol: The "Gold Standard" Stock Preparation

To ensure data integrity, strictly follow this CLSI/EUCAST-aligned workflow.

Materials Required

- Agent: Colistin Sulfate powder (Potency > 19,000 U/mg).[1] Note: Do NOT use Colistimethate Sodium (CMS) for in vitro susceptibility testing.
- Solvent: Sterile Distilled Water (Milli-Q).
- Labware: Low-Protein-Binding Polypropylene (PP) tubes.[2]

Step-by-Step Workflow

- Calculation: Calculate the weight required based on the potency (not just the mass).

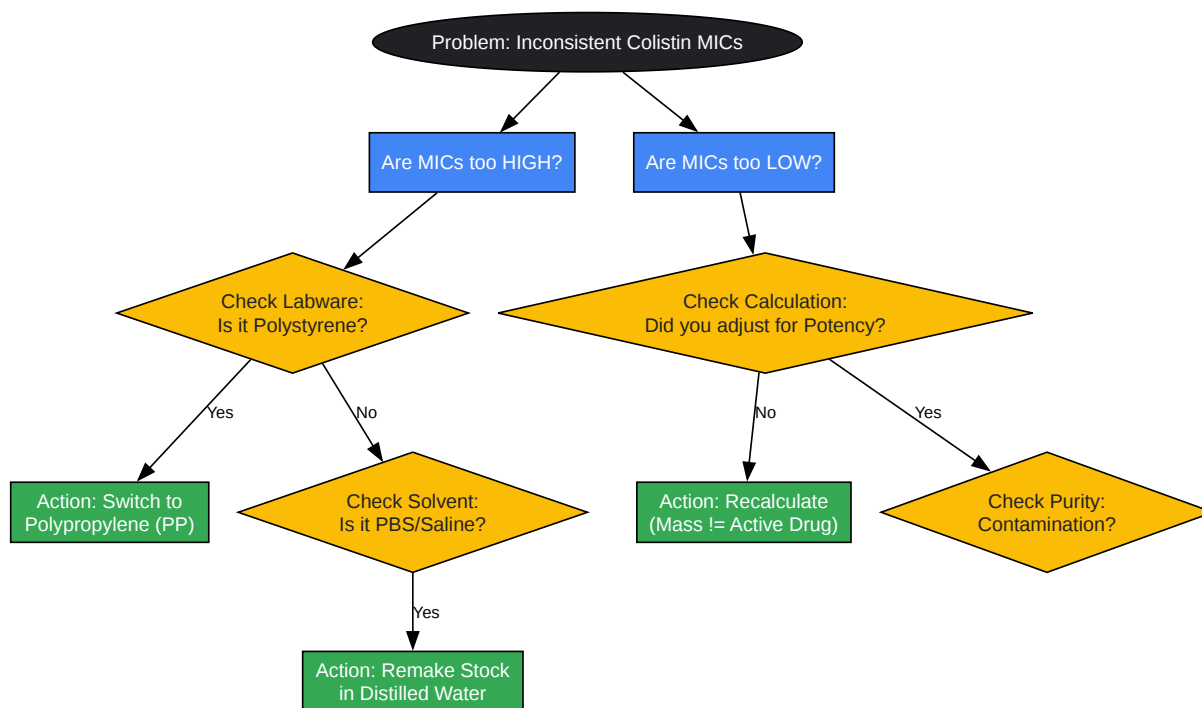
Note: If potency is in Units/mg, use conversion factor provided by CoA (approx. 1 μg \approx 30 Units).

- Dissolution (The "Water Only" Rule):
 - Weigh powder into a Polypropylene tube.
 - Add Sterile Distilled Water to achieve a master stock concentration of 10 mg/mL (10,000 $\mu\text{g}/\text{mL}$).
 - Critical: Do not use PBS. Do not vortex vigorously (frothing denatures peptides). Invert gently to dissolve.
- Aliquot & Storage:
 - Dispense into small aliquots (e.g., 500 μL) in PP cryovials.
 - Store at -20°C or -70°C .
 - Stability:

- -70°C: Stable for >1 year.
- -20°C: Stable for 6 months.
- 4°C: Use within 24 hours.
- Usage (Thawing):
 - Thaw an aliquot at room temperature.
 - Vortex gently.
 - Discard unused portion. Do not refreeze.

Troubleshooting Logic Flow

Use this flowchart to diagnose inconsistent MIC data.



[Click to download full resolution via product page](#)

Caption: Figure 2. Troubleshooting decision tree for resolving Colistin MIC anomalies.

Quantitative Stability Data

Storage Condition	Solvent	Container Material	Stability Duration	Recommendation
-70°C	Distilled Water	Polypropylene	> 1 Year	Recommended
-20°C	Distilled Water	Polypropylene	~6 Months	Acceptable
4°C	Distilled Water	Polypropylene	< 1 Week	Short-term only
4°C	PBS / Saline	Any	< 24 Hours	Avoid
RT (25°C)	Any	Polystyrene	< 4 Hours	Critical Failure

References

- Clinical and Laboratory Standards Institute (CLSI). Performance Standards for Antimicrobial Susceptibility Testing. 34th ed. CLSI supplement M100. [[Link](#)]
- Karvanen, M., et al. (2017). Colistin Is Extensively Lost during Standard In Vitro Experimental Conditions. *Antimicrobial Agents and Chemotherapy*, 61(11), e00857-17. [[Link](#)]
- European Committee on Antimicrobial Susceptibility Testing (EUCAST). Warnings concerning antimicrobial susceptibility testing products or procedures. [[Link](#)][3]
- Li, J., et al. (2003). Stability of Colistin and Colistin Methanesulfonate in Aqueous Media and Plasma as Determined by High-Performance Liquid Chromatography. *Antimicrobial Agents and Chemotherapy*, 47(4), 1364–1369. [[Link](#)]
- Turlej-Rogacka, A., et al. (2018). Evaluation of colistin stability in agar and comparison of four methods for MIC testing of colistin. *European Journal of Clinical Microbiology & Infectious Diseases*, 37, 345–353. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pagepressjournals.org](https://pagepressjournals.org) [pagepressjournals.org]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. mjima.org](https://mjima.org) [mjima.org]
- To cite this document: BenchChem. [Technical Support Center: Colistin Stability & Handling Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1155113/docs#technical-support-center-colistin-stability-handling-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

